

# An In-depth Technical Guide to Pulchinenoside E2: Molecular Structure and Stereochemistry

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## Compound of Interest

Compound Name: *Pulchinenoside E2*

Cat. No.: *B1247194*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Pulchinenoside E2** is a triterpenoid saponin isolated from the roots of *Pulsatilla chinensis* (Bunge) Regel, a plant used in traditional Chinese medicine.<sup>[1]</sup> This guide provides a comprehensive overview of its molecular structure, stereochemistry, and known biological activities, with a focus on its cytotoxic effects.

## Molecular Structure and Properties

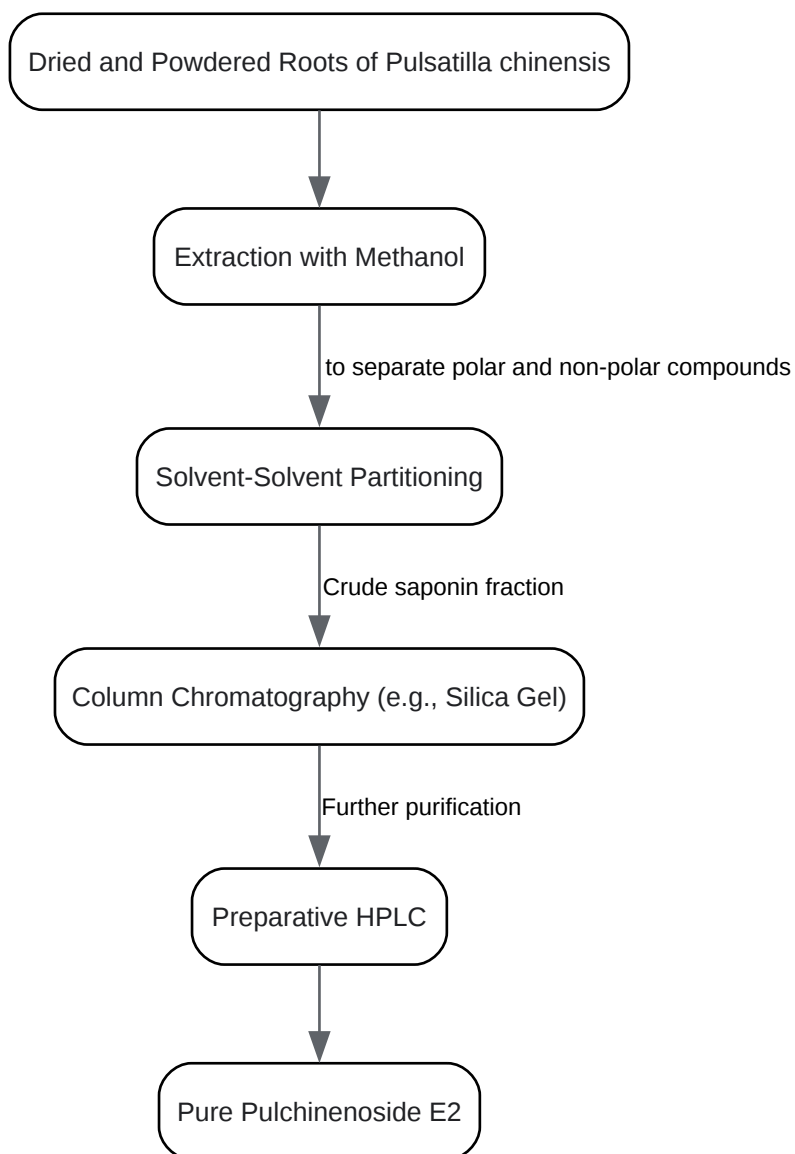
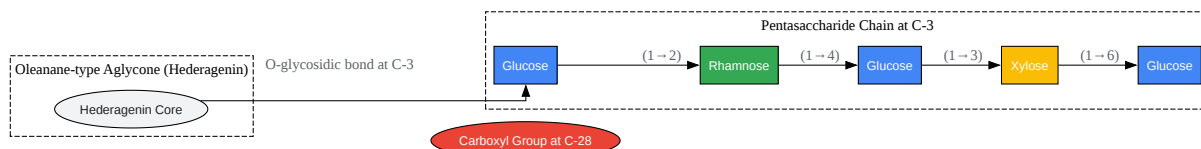
**Pulchinenoside E2** is a complex glycoside with an oleanane-type triterpene aglycone. Its chemical identity is well-established through spectroscopic methods.

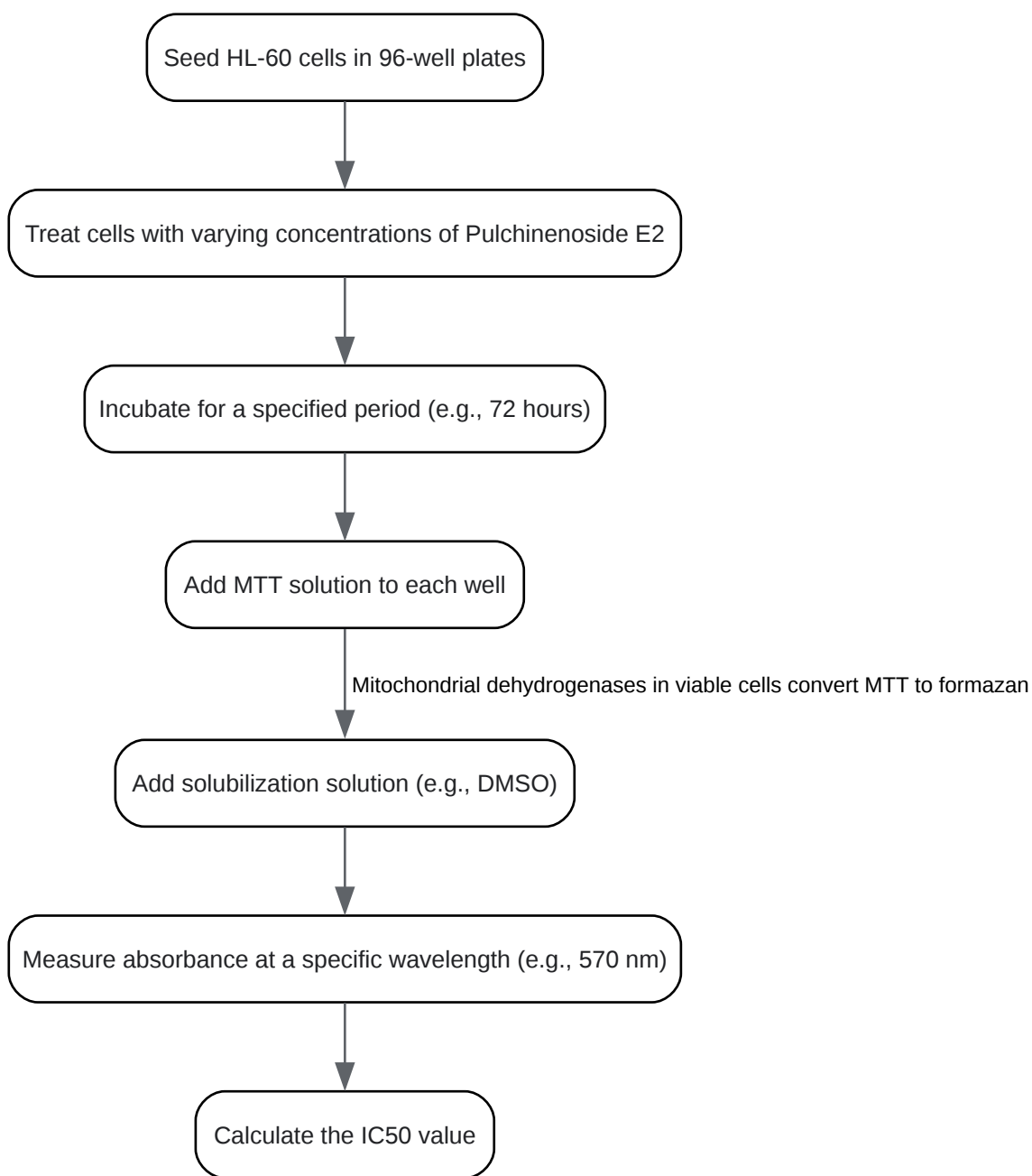
## General Properties

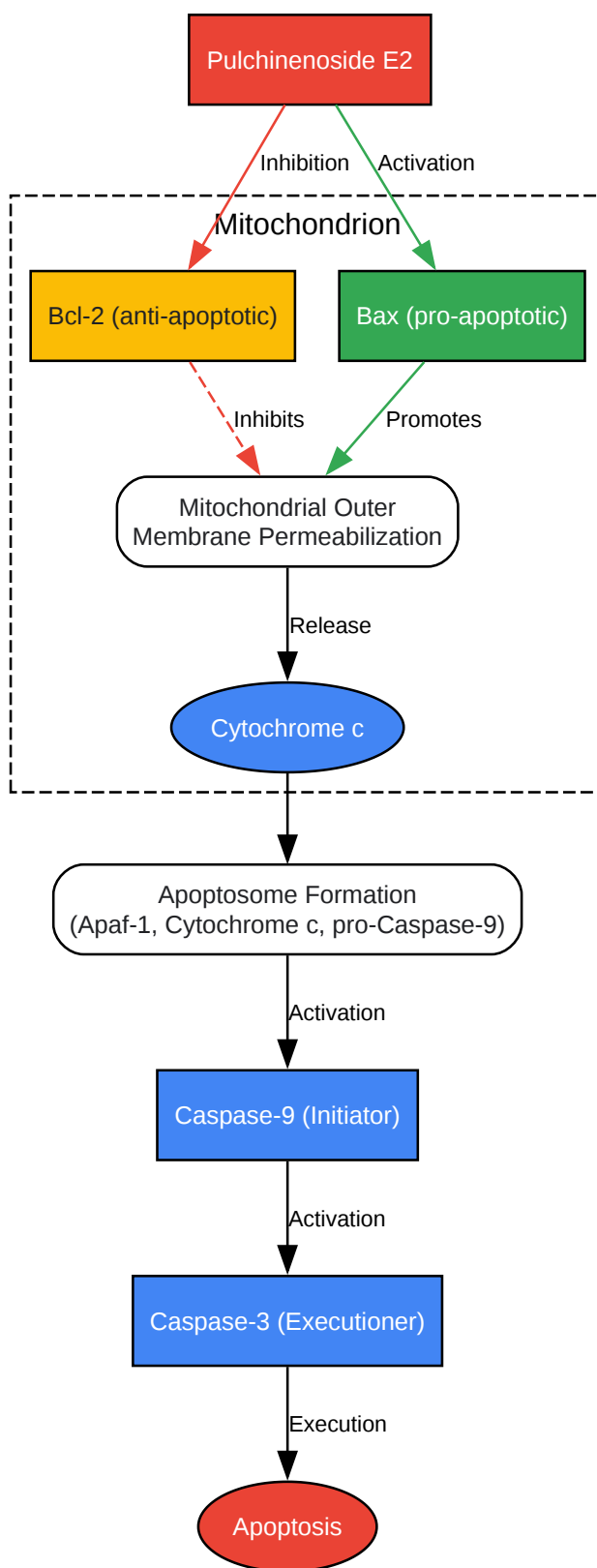
Property	Value	Source
Molecular Formula	C <sub>53</sub> H <sub>86</sub> O <sub>21</sub>	--INVALID-LINK--
Molecular Weight	1059.24 g/mol	--INVALID-LINK--
CAS Number	244202-36-6	--INVALID-LINK--
Appearance	White to off-white powder	Inferred from typical appearance of isolated saponins
Solubility	Soluble in DMSO	--INVALID-LINK--

## Structural Diagram

The gross structure of **Pulchinenoside E2**, consisting of the aglycone and the attached sugar moieties, can be visualized as follows:







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## References

- 1. medchemexpress.com [medchemexpress.com]
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